

In-depth Technical Guide on 4-Acetamidophenylglyoxal Hydrate: Safety and Handling

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Compound of Interest

Compound Name: *4-Acetamidophenylglyoxal hydrate*

Cat. No.: *B578847*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). Always refer to the official SDS from a certified supplier before handling this chemical.

Introduction

4-Acetamidophenylglyoxal hydrate is a chemical compound with potential applications in research and drug development. A thorough understanding of its safety profile and proper handling procedures is paramount for any professional working with this substance. This guide provides a consolidated overview of its known hazards, handling protocols, and available physicochemical data.

Hazard Identification and Classification

4-Acetamidophenylglyoxal hydrate is classified as harmful if swallowed. It is crucial to avoid ingestion and minimize exposure through other routes.

GHS Hazard Statements:

- H302: Harmful if swallowed.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physicochemical Properties

A summary of the available quantitative data for **4-Acetamidophenylglyoxal hydrate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₄	Echemi[1]
Molecular Weight	209.2 g/mol	Echemi[1]
Melting Point	97 - 100 °C	Sigma-Aldrich[2]
Boiling Point	306 - 309 °C at 35 hPa	Sigma-Aldrich[2]
Density (Predicted)	1.399 ± 0.06 g/cm ³	Echemi[1]
Flash Point (Predicted)	247 °C	Echemi[1]
Vapor Pressure (Predicted)	3.29E-10 mmHg at 25°C	Echemi[1]

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of personnel and the integrity of the compound.

Handling:

- Work in a well-ventilated area to avoid inhalation of dust or vapors.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

- If Swallowed: Rinse mouth with water. Immediately call a poison control center or seek medical attention.
- If on Skin: Remove contaminated clothing and wash the affected area with soap and water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.

Experimental Protocols

Detailed experimental protocols for the synthesis or specific biochemical applications of **4-Aacetamidophenylglyoxal hydrate** are not readily available in the public domain based on the conducted searches. Researchers should develop their own protocols based on established chemical principles and conduct thorough risk assessments before proceeding.

Signaling Pathways and Mechanism of Action

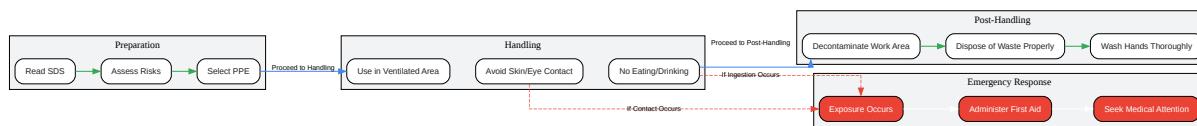
Information regarding the interaction of **4-Aacetamidophenylglyoxal hydrate** with specific signaling pathways or its precise mechanism of action in biological systems is not currently available in published literature. Therefore, diagrams for signaling pathways or experimental workflows cannot be provided at this time.

Toxicological Information

The primary known toxicological effect of **4-Aacetamidophenylglyoxal hydrate** is its acute oral toxicity, leading to the "harmful if swallowed" classification. Comprehensive toxicological studies detailing other potential effects, such as carcinogenicity, mutagenicity, or reproductive toxicity, are not readily available.

Logical Relationship for Safe Handling

The following diagram illustrates the logical workflow for ensuring safe handling of **4-Aacetamidophenylglyoxal hydrate**.



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References

- 1. atsdr.cdc.gov [atsdr.cdc.gov]
- 2. N-Acetylcysteine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide on 4-Acetamidophenylglyoxal Hydrate: Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b578847#safety-and-handling-of-4-acetamidophenylglyoxal-hydrate>]

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